

# Osoresnontrine optimal dosing frequency research

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## Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

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## Compound Profile & Development Status

**Osoresnontrine** (also known as BI-409306) is a potent and selective **phosphodiesterase 9A (PDE9A) inhibitor** [1] [2]. Its development for schizophrenia and Alzheimer's disease progressed to Phase II clinical trials, but these studies were terminated, and no recent development has been reported [3] [4].

The table below summarizes its key biochemical characteristics, which are essential for researchers designing in vitro experiments:

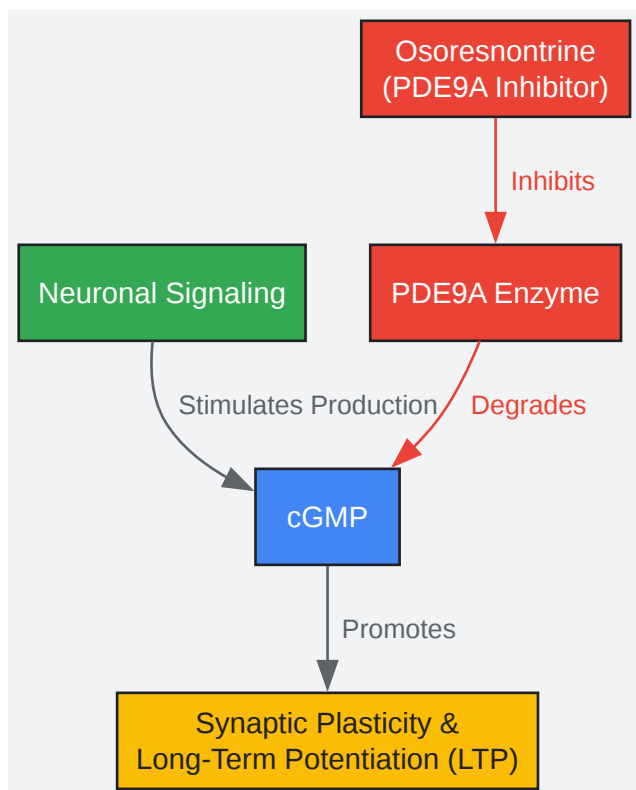
Property	Specification
Molecular Weight	311.34 Da [1] [2]
CAS Number	1189767-28-9 [1] [2]
Primary Target	Phosphodiesterase 9A (PDE9A) [1] [2]
IC50 (PDE9A)	52 nM [1] [2]
Selectivity	Weak activity against PDE1A (IC50 = 1.4 $\mu$ M), PDE1C (IC50 = 1.0 $\mu$ M); IC50 > 10 $\mu$ M for PDE2A, 3A, 4B, 5A, 6AB, 7A, 10A [1] [2]

Property	Specification
Reported Solubility	Soluble in DMSO to >100 mM [1]

## Research Applications & Mechanism of Action

**Osoresnontrine** was investigated for its potential to enhance memory in central nervous system (CNS) disorders [2]. The compound works by inhibiting the PDE9A enzyme, which degrades cyclic guanosine monophosphate (cGMP) in the brain. By elevating cGMP levels, it facilitates **synaptic plasticity** and enhances both early and late-phase **long-term potentiation (LTP)** in the hippocampus, a process critical for learning and memory [5].

The following diagram illustrates this core signaling pathway and the point of inhibition by **Osoresnontrine**.



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## Frequently Asked Questions for Researchers

**Q1: What is the recommended dosing frequency for Osoresnontrine in animal studies?** The available search results do not provide specific dosing regimens or frequencies used in preclinical in vivo studies. This information would typically be found in primary research articles, which were not among the search results.

**Q2: What was the outcome of the clinical trials for Osoresnontrine?** A Phase II trial for schizophrenia as an adjunctive treatment (NCT03351244) was terminated in 2021 due to COVID-19 infections [4]. No results from this or other trials are available in the searched sources, and no development has been reported since.

**Q3: What are the best practices for handling Osoresnontrine in the lab?**

- **Storage:** The solid powder should be stored at -20°C. Once dissolved in a solvent like DMSO, the solution should be stored at -80°C for long-term stability (6 months) or at -20°C for short-term use (1 month) [2].
- **Usage:** Note that this product is labeled "**For research use only. Not for use in diagnostic or therapeutic procedures**" [1] [2].

## Suggested Troubleshooting & Further Research

Given the lack of specific dosing data, here are steps you can take:

- **Consult Primary Literature:** Search for original research papers on **Osoresnontrine** in scientific databases like PubMed, using its synonyms "BI-409306" or "SUB 166499" for a more comprehensive search [4].
- **Focus on the Mechanism:** For your technical materials, you can confidently detail the compound's well-documented mechanism of action (PDE9A inhibition, cGMP elevation, and LTP enhancement) as this is supported by multiple sources [5] [1].
- **Regulatory Sources:** Check clinical trial registries such as ClinicalTrials.gov for any archived protocols from the terminated studies, which might contain detailed methodology.

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## References

1. BI-409306 ( Osoresnontrine ) (CAS 1189767-28-9) | Abcam [abcam.com]
2. (BI-409306) | CAS 1189767-28-9 | AbMole BioScience Osoresnontrine [abmole.com]
3. Advanced Filter [go.drugbank.com]
4. - Boehringer Ingelheim - AdisInsight Osoresnontrine [adis.springer.com]
5. Discovery of Effective Inhibitors Against ... [pmc.ncbi.nlm.nih.gov]

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